

Application Note & Protocol: Apalutamide- $^{13}\text{C},\text{d}_3$ for Metabolic Flux Analysis

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Compound of Interest

Compound Name: Apalutamide- $^{13}\text{C},\text{d}_3$

Cat. No.: B12412576

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Audience: Researchers, scientists, and drug development professionals in oncology, pharmacology, and metabolomics.

Introduction

Apalutamide is a potent, non-steroidal androgen receptor (AR) inhibitor used in the treatment of prostate cancer.[1][2][3] It functions by binding directly to the ligand-binding domain of the AR, which in turn inhibits AR nuclear translocation, DNA binding, and AR-mediated transcription.[4][5][6][7] This comprehensive blockade of the AR signaling pathway leads to decreased tumor cell proliferation and increased apoptosis.[4][8]

Prostate cancer progression is intrinsically linked to metabolic reprogramming, where cancer cells alter pathways like glycolysis, the TCA cycle, and lipid synthesis to fuel rapid growth.[9][10][11] Since the AR is a master regulator of many of these energy-producing pathways, treatment with Apalutamide not only halts AR-driven proliferation but also induces significant metabolic shifts.[11]

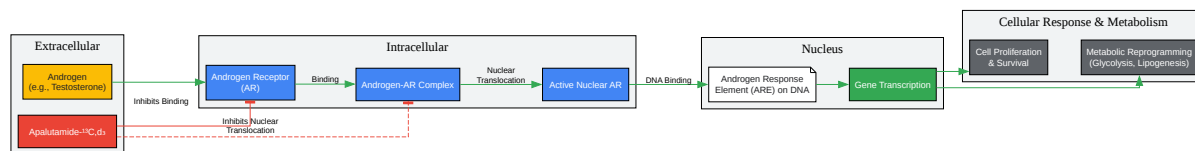
Stable Isotope-Resolved Metabolomics (SIRM) is a powerful methodology for quantifying the dynamic activities of metabolic pathways (i.e., metabolic flux).[12][13] By introducing a stable, heavy isotope-labeled substrate into a biological system, researchers can trace the labeled atoms as they are incorporated into downstream metabolites.[14][15] Apalutamide labeled with stable isotopes (Apalutamide- $^{13}\text{C},\text{d}_3$) serves as a novel tool for two primary applications:

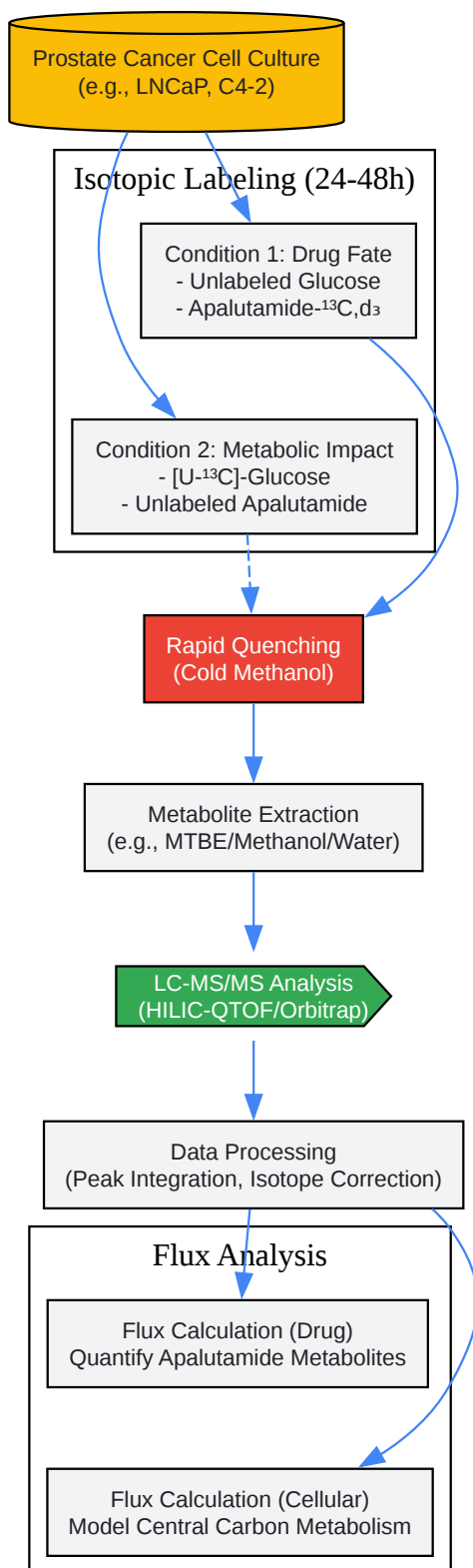
- Pharmacometabolomics: Tracing the metabolic fate and flux of Apalutamide itself to better understand its biotransformation and clearance.
- Pharmacodynamics: Quantifying how Apalutamide perturbs the central carbon metabolism of cancer cells, revealing the metabolic vulnerabilities it induces.

This document provides detailed protocols for using Apalutamide- $^{13}\text{C}_3$ in metabolic flux analysis (MFA) studies with prostate cancer cell lines using Liquid Chromatography-Mass Spectrometry (LC-MS).

Core Concepts & Signaling

Apalutamide targets the Androgen Receptor (AR) signaling pathway, a critical driver of prostate cancer growth and metabolism. The diagram below illustrates Apalutamide's mechanism of action and the subsequent impact on metabolic pathways known to be regulated by AR signaling.





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